

An In-depth Technical Guide to CAS number 9016-45-9 (Nonoxynol-9)

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Compound of Interest

Compound Name: *Nonylphenoxypoly(ethyleneoxy)ethanol*
Cat. No.: *B044895*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties and applications of the substance identified by CAS number 9016-45-9, commonly known as Nonoxynol-9. This document is intended for use by researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical characteristics, biological effects, and common experimental applications.

Core Properties

Nonoxynol-9 is a nonionic surfactant belonging to the nonylphenol ethoxylate family.^[1] Its structure consists of a hydrophobic nonylphenol group and a hydrophilic polyethylene glycol chain. The "9" in its name refers to the average number of ethylene oxide units in the hydrophilic chain. This amphipathic nature is central to its functions as a detergent, emulsifier, wetting agent, and dispersant.^{[2][3]}

Physicochemical and Toxicological Data

The following tables summarize key quantitative data for Nonoxynol-9, providing a reference for its physical, chemical, and toxicological properties.

Property	Value	Conditions
CAS Number	9016-45-9	-
Molecular Formula	C ₃₃ H ₆₀ O ₁₀ (for n=9)	-
Molecular Weight	~616.8 g/mol (for n=9)	-
Appearance	Clear to slightly hazy, colorless to yellow viscous liquid	Room temperature
Boiling Point	> 250 °C	-
Melting Point	6 °C	-
Flash Point	197 °C (closed cup)	-
Density	1.06 g/mL	20 °C
Solubility	Soluble in water, ethanol, ethylene glycol, and xylene.[2] Compounds with fewer than 6 ethoxy units are oil-soluble.	-
pH	6.0 - 8.0	10% aqueous solution
Critical Micelle Concentration (CMC)	0.085 mM (in the absence of PVP)[4][5]	Aqueous solution
Log P	4.02	-

Toxicological Data	Value	Test System
Acute Oral LD50	> 1 g/kg	Rats and mice
Intraperitoneal LD50	~100 mg/kg	Rats and mice
LC50 (Cytotoxicity)	24 µg/mL	Rat liver cells (T51B) after 24h exposure
Skin Irritation	Non-irritating to moderately irritating	Human and animal studies
Eye Irritation	Can cause serious eye damage. [6]	-

Primary Applications

Nonoxynol-9 has a broad range of applications across various scientific and industrial fields.

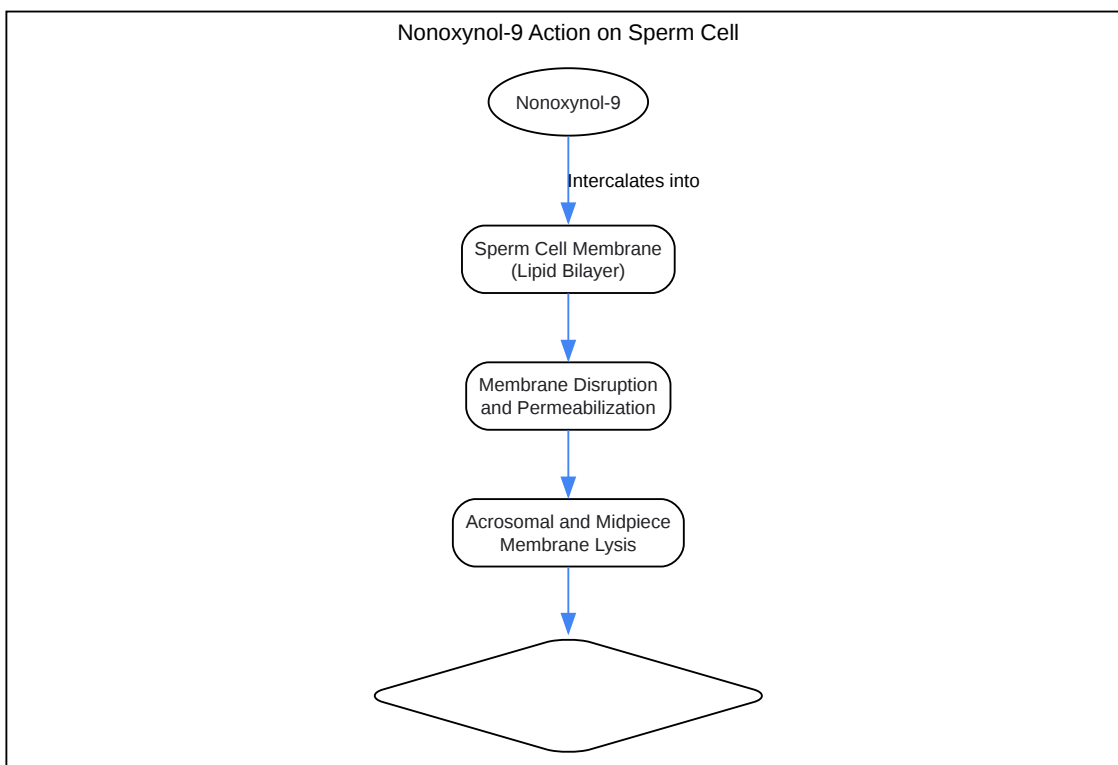
- **Laboratory Research:** It is widely used as a detergent in biochemistry and molecular biology for cell lysis and the solubilization of proteins and lipids.[\[1\]](#) It is a common component of cell lysis buffers.
- **Drug Development:** It has been extensively studied as a vaginal spermicide and a potential microbicide for the prevention of sexually transmitted infections (STIs).[\[7\]](#) However, its efficacy in preventing STIs is debated, with some studies suggesting it may increase the risk of HIV transmission due to mucosal irritation.[\[8\]](#)[\[9\]](#)
- **Industrial and Consumer Products:** Due to its surfactant properties, it is used in industrial cleaning agents, textiles, paints, coatings, inks, and agricultural chemicals.[\[1\]](#) It also has applications in cosmetics as an emulsifying agent.[\[10\]](#)

Mechanism of Action

The primary mechanism of action of Nonoxynol-9 is based on its surfactant properties, which disrupt cell membranes.

Spermicidal Action

As a spermicide, Nonoxynol-9 targets the lipid-rich membranes of sperm cells.[11] It intercalates into the lipid bilayer, leading to a loss of membrane integrity. This disruption causes the acrosomal and midpiece membranes to lyse, resulting in sperm immobilization and death.
[8]



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Caption: Mechanism of Nonoxynol-9 as a spermicide.

Experimental Protocols

General Protocol for Cell Lysis using a Non-ionic Surfactant

This protocol provides a general methodology for the lysis of cultured cells using a buffer containing a non-ionic surfactant like Nonoxynol-9. The optimal concentration of the surfactant

and buffer composition should be empirically determined for each cell type and application.

Materials:

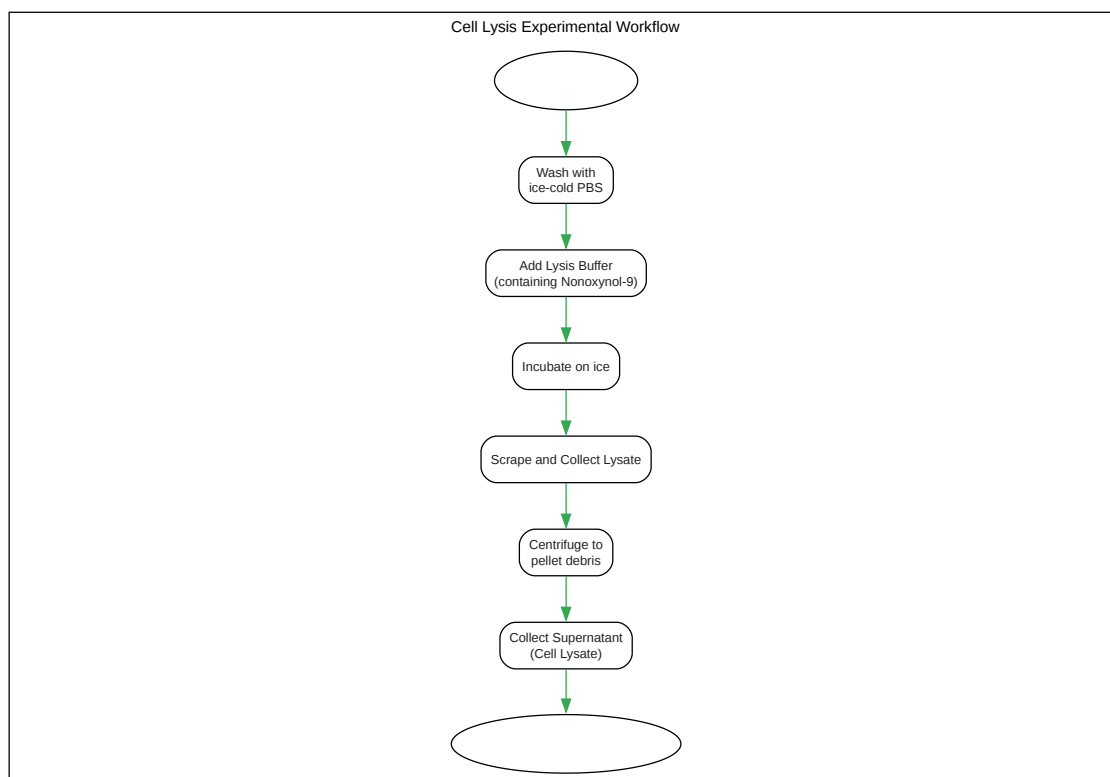
- Phosphate-buffered saline (PBS), ice-cold
- Lysis Buffer: 50 mM Tris-HCl (pH 7.4), 150 mM NaCl, 1% (v/v) Nonoxynol-9 (or other non-ionic surfactant), and protease inhibitors (e.g., a commercial protease inhibitor cocktail). Keep on ice.

- Cell scraper
- Microcentrifuge tubes, pre-chilled
- Refrigerated microcentrifuge

Procedure for Adherent Cells:

- Grow cells to the desired confluency in a culture dish.
- Place the culture dish on ice and wash the cells once with ice-cold PBS.
- Aspirate the PBS completely.
- Add an appropriate volume of ice-cold Lysis Buffer to the dish (e.g., 0.5-1.0 mL for a 10 cm dish).
- Incubate the dish on ice for 5-10 minutes.
- Scrape the cells from the dish using a cell scraper and transfer the lysate to a pre-chilled microcentrifuge tube.
- Vortex the lysate gently for 10-15 seconds.
- Incubate the lysate on ice for an additional 10-20 minutes to ensure complete lysis.
- Centrifuge the lysate at 12,000-14,000 x g for 15 minutes at 4°C to pellet the cell debris.
- Carefully transfer the supernatant (the cell lysate) to a new pre-chilled microcentrifuge tube.

- The lysate is now ready for downstream applications, such as protein quantification and analysis. Store at -80°C for long-term use.



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Caption: Generalized workflow for cell lysis.

Safety and Handling

Nonoxynol-9 is considered moderately toxic by ingestion and skin contact and is a severe eye irritant.[2] When heated to decomposition, it can emit acrid smoke and irritating fumes.

Appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling this substance. Work should be conducted in a well-ventilated area. For detailed safety information, consult the manufacturer's Safety Data Sheet (SDS).

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References

- 1. cir-safety.org [cir-safety.org]
- 2. ICSC 1558 - NONOXYNOL-9 [inchem.org]
- 3. biomol.com [biomol.com]
- 4. Coprecipitation of nonoxynol-9 with polyvinylpyrrolidone to decrease vaginal irritation potential while maintaining spermicidal potency - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Coprecipitation of nonoxynol-9 with polyvinylpyrrolidone to decrease vaginal irritation potential while maintaining spermicidal potency - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Choosing The Right Lysis Buffer | Proteintech Group [ptglab.com]
- 7. youtube.com [youtube.com]
- 8. Nonoxynol-9 | 26571-11-9 | Benchchem [benchchem.com]
- 9. cir-safety.org [cir-safety.org]
- 10. Nonoxynol-9 - Wikipedia [en.wikipedia.org]
- 11. go.drugbank.com [go.drugbank.com]
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